

Personal protective equipment for handling 3-Bromo-4-hydroxybenzonitrile

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Compound of Interest

Compound Name: 3-Bromo-4-hydroxybenzonitrile

Cat. No.: B056826

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Essential Safety and Handling Guide for 3-Bromo-4-hydroxybenzonitrile

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the proper handling and disposal of **3-Bromo-4-hydroxybenzonitrile** (CAS No. 2315-86-8). Adherence to these procedures is essential for ensuring laboratory safety and minimizing risk.

Chemical Identifier:

- Name: **3-Bromo-4-hydroxybenzonitrile**
- Synonyms: 2-Bromo-4-cyanophenol
- Molecular Formula: C₇H₄BrNO
- Molecular Weight: 198.02 g/mol

Hazard Identification

3-Bromo-4-hydroxybenzonitrile is classified as harmful if swallowed.[1][2][3] It may also cause skin and eye irritation.[2] As a brominated organic compound and a nitrile, it should be handled with caution due to the potential for moderate toxicity.[3]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **3-Bromo-4-hydroxybenzonitrile**.

PPE Category	Item	Material/Type Specification
Eye and Face Protection	Safety Goggles	Chemical splash goggles conforming to EN 166 (EU) or NIOSH (US) standards. [4]
Face Shield	Recommended when there is a significant risk of splashing.	
Skin Protection	Gloves	Chemical-resistant nitrile gloves. Nitrile offers good resistance to chemicals, including nitriles and brominated compounds. [1] Inspect gloves for any signs of degradation or puncture before use.
Protective Clothing	A lab coat is required. For larger quantities or procedures with a higher risk of exposure, consider impervious clothing. [4]	
Respiratory Protection	Dust Mask	An N95 (US) or equivalent dust mask should be used when handling the solid form to prevent inhalation of the powder.

Operational Plan for Handling

Following a structured operational plan is crucial for the safe handling of **3-Bromo-4-hydroxybenzonitrile**.

1. Pre-Handling Checks:

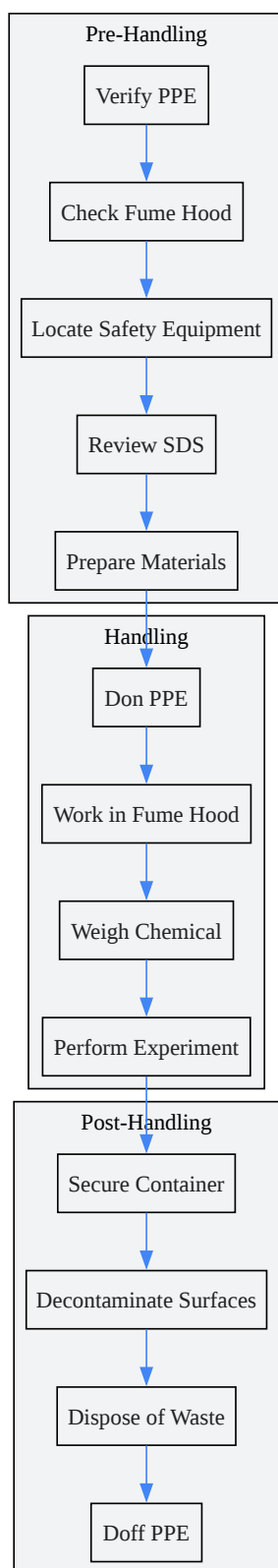
- Ensure the availability and proper functioning of all required PPE.
- Verify that a chemical fume hood is available and operational.
- Locate the nearest eyewash station and safety shower.
- Have the Safety Data Sheet (SDS) readily accessible for reference.
- Prepare all necessary equipment and reagents before handling the chemical.

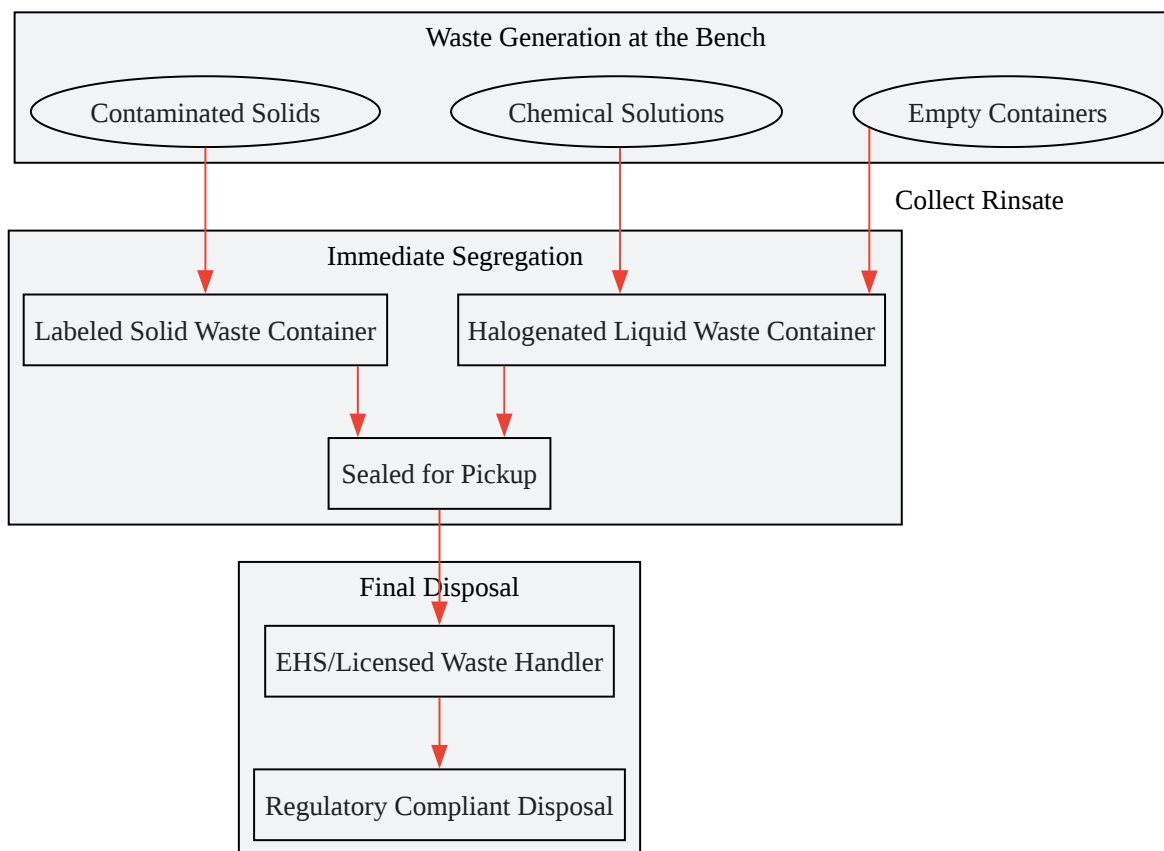
2. Handling Procedure:

- All handling of **3-Bromo-4-hydroxybenzonitrile** powder must be conducted in a chemical fume hood to minimize inhalation exposure.[\[5\]](#)
- Wear the appropriate PPE as detailed in the table above.
- When weighing the powder, do so within the fume hood. If a balance is not available inside the hood, use a sealed container to transport the powder to and from the balance.[\[6\]](#)
- Avoid direct contact with the skin and eyes.[\[7\]](#)
- Do not eat, drink, or smoke in the handling area.[\[1\]](#)[\[7\]](#)
- Wash hands thoroughly after handling the chemical, even if gloves were worn.[\[7\]](#)

3. Post-Handling Actions:

- Securely seal the container of **3-Bromo-4-hydroxybenzonitrile**.
- Decontaminate all work surfaces and equipment used.
- Properly dispose of all contaminated waste, including gloves and weighing papers, in a designated hazardous waste container.
- Remove and properly store PPE.





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